Reference standards for Methyl 2-ethyl-5-methylbenzoate

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Compound of Interest

Compound Name:	*Methyl2-ethyl-5-methylbenzoate*
Cat. No.:	*B13610272*

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Reference Standards for Methyl 2-ethyl-5-methylbenzoate: A Technical Comparison Guide

Executive Summary: The "Hidden" Impurity Challenge

Methyl 2-ethyl-5-methylbenzoate (CAS: 2121931-16-4) is not a standard shelf-item in most pharmacopeial catalogs (USP/EP).[1] It typically emerges in drug development as a Process-Related Impurity (PRI) or a Key Starting Material (KSM) derivative—often resulting from the esterification of 2-ethyl-5-methylbenzoic acid during workup or serving as a lipophilic intermediate in the synthesis of complex gliflozins or kinase inhibitors.[1]

Because no "Gold Standard" pharmacopeial monograph exists, researchers often face a critical decision: How do we validate this molecule for quantitative risk assessment without a primary standard?

This guide objectively compares the available sourcing tiers and provides a self-validating protocol to generate an "In-House Primary Standard" compliant with ICH Q2(R2) and Q3A/B guidelines.

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Chemical Profile & Identification

Before selecting a standard, the molecule's identity must be unequivocal.[1]

Property	Specification	Notes
Chemical Name	Methyl 2-ethyl-5-methylbenzoate	
CAS Number	2121931-16-4	Often confused with isomeric ethyl-methyl benzoates.[1][2]
Molecular Formula	$C_{11}H_{14}O_2$	
Molecular Weight	178.23 g/mol	
Structure	Benzoic acid core, 1-COOMe, 2-Ethyl, 5-Methyl	Key ID Marker: 2-Ethyl group creates steric hindrance near the ester.[1]
Solubility	High in MeOH, ACN, DCM; Low in Water	Lipophilic (LogP ~3.5 estimated).[1]

Comparative Guide: Sourcing Your Reference Standard

Since a USP/EP RS is unavailable, you must choose between three sourcing tiers.[1] The choice depends strictly on your development phase (Pre-clinical vs. GMP).

Tier 1: Custom Certified Reference Material (CRM)[1]

- Definition: Material synthesized and certified under ISO 17034 accreditation.
- Best For: Late-stage GMP release testing, filing NDA/ANDA.[1]
- Pros: Full traceability, uncertainty budget provided, regulatory immunity.[1]
- Cons: Extremely high cost ($5k+), long lead time (8-12 weeks).[1]

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- Verdict:Overkill for early R&D. Only necessary if the impurity is >0.10% in the final drug product.[1]

Tier 2: Commercial "Building Block" + In-House Qualification (Recommended)[1]

- Definition: Purchasing "95-98%" purity chemical (e.g., from Sigma Aldrich, ChemScene) and characterizing it internally.
- Best For: Method development, routine impurity profiling, toxicity studies.[1]
- Pros: Immediate availability, low cost (<$500), flexibility.[1]
- Cons: The "Label Purity" is often unreliable (GC area% only).[1] Requires the validation protocol below.
- Verdict:The smart choice for 90% of workflows.[1] You convert a Tier 3 chemical into a Tier 1 standard via qNMR.[1]

Tier 3: Crude Synthesis

- Definition: Synthesizing it yourself via Fischer esterification of 2-ethyl-5-methylbenzoic acid.[1]
- Best For: Qualitative peak identification (Retention Time marker only).
- Pros: You control the source.
- Cons: High risk of residual acid/catalyst contamination.[1]
- Verdict:Avoid unless commercial stock is exhausted.[1]

Experimental Protocol: The "Self-Validating" System

To use a Tier 2 commercial chemical as a quantitative standard, you must determine its Potency (Assay). Do not rely on the vendor's CoA.[1]

A. Identity Confirmation (NMR/MS)

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- 1H NMR (400 MHz, CDCl3):
  - δ 7.6-7.1 (m, 3H): Aromatic protons.[1] Look for specific coupling constants to confirm 1,2,5-substitution.
  - δ 3.85 (s, 3H): Methyl ester (–$COOCH_3$).[1]
  - δ 2.65 (q, 2H): Methylene of Ethyl group (Ar-CH_2-CH_3).[1]
  - δ 2.35 (s, 3H): Ring Methyl (Ar-CH_3).[1]
  - δ 1.20 (t, 3H): Methyl of Ethyl group (Ar-CH_2-CH_3).[1]
- GC-MS: Parent ion m/z 178. Look for characteristic fragment m/z 147 (Loss of -OCH_3).[1]

B. Purity & Potency Assignment (The "Mass Balance" Approach)

Calculate potency (% w/w) using the following formula, compliant with ICH guidelines:

```
graphic Purity
\text{Potency}
```

[1]

Step-by-Step Workflow:

- Chromatographic Purity (HPLC-UV):
  - Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm.[1]
  - Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.[1]
  - Gradient: 5% B to 95% B over 20 mins.[1]
  - Detection: 254 nm (aromatic ring) and 210 nm (general).[1]
  - Limit: Integrate all peaks >0.05%.[1]

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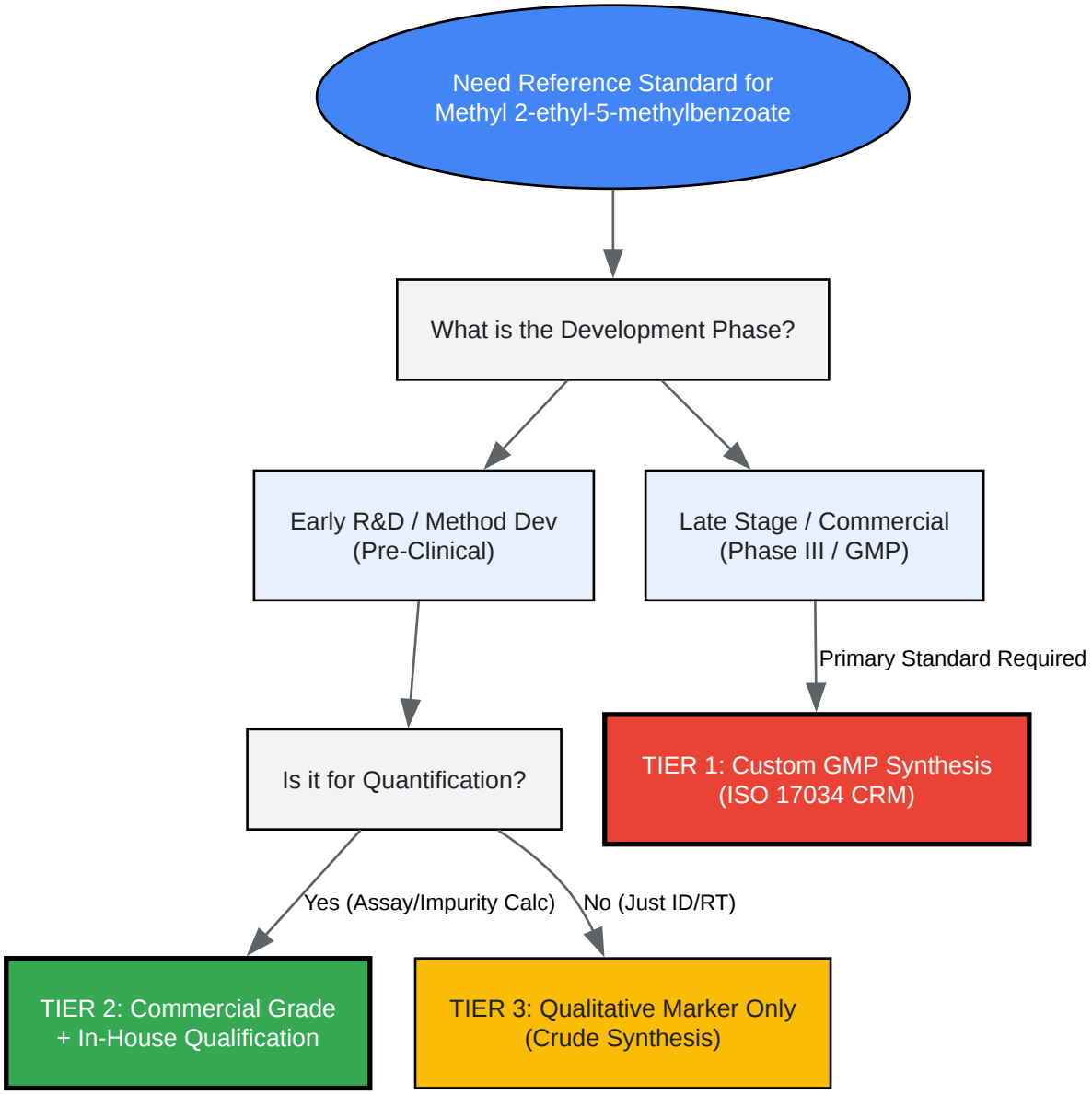
- Water Content: Karl Fischer Titration (Coulometric).
- Residual Solvent: GC-Headspace (check for Methanol if synthesized via esterification).
- Inorganic Residue: ROI (Residue on Ignition) - usually negligible for esters but required for full CoA.[1]

Visualizing the Decision & Validation Logic

The following diagrams illustrate the decision-making process for selecting a standard and the technical workflow for validating it.

Figure 1: Reference Standard Selection Decision Tree

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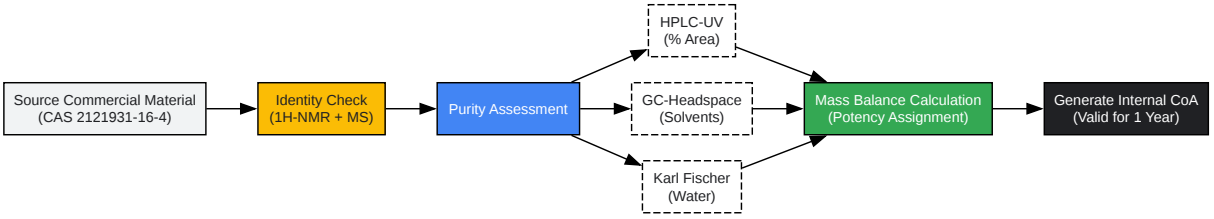


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Caption: Decision matrix for selecting the appropriate grade of Methyl 2-ethyl-5-methylbenzoate based on regulatory requirements.

Figure 2: In-House "Gold Standard" Generation Workflow

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Caption: Workflow to convert a commercial building block into a quantitative reference standard.

Summary of Key Data Points

Parameter	Commercial Grade (Typical)	In-House Validated Standard
Purity Claim	>95% (GC Area)	Assigned Potency (e.g., 98.4% w/w)
Traceability	Batch Number only	Traceable to NIST (via qNMR internal std)
Water Content	Not Tested	Measured (e.g., <0.1%)
Use Case	Synthesis Starting Material	Quantitative Impurity Calculation

References

- PubChem.Compound Summary: Methyl 2-ethylbenzoate (Structural Analog Reference). National Library of Medicine.[1] Available at: [Link][1]
- ICH Guidelines.Q3A(R2): Impurities in New Drug Substances. International Council for Harmonisation.[1] Available at: [Link]

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